

Safe Handling and Disposal Protocol for Rpt193 (Zelnecirnon)

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DISCLAIMER: This document provides guidance on the safe handling of **Rpt193** (zelnecirnon) in a laboratory setting. **Rpt193** is an investigational drug whose clinical development was terminated due to a serious adverse event of liver failure.[1][2] All personnel must be thoroughly trained on the procedures outlined below and be aware of the potential hazards before handling this compound. This protocol is a supplement to, not a substitute for, a comprehensive, site-specific risk assessment and adherence to all applicable safety regulations.

Compound Information and Primary Hazards

Rpt193, also known as zelnecirnon, is an orally administered small molecule antagonist of the C-C motif chemokine receptor 4 (CCR4).[3][4] It was under investigation for the treatment of atopic dermatitis and asthma.[3] In February 2024, the U.S. Food and Drug Administration (FDA) placed a clinical hold on trials of **Rpt193** following a report of severe liver failure in a patient.[1][5] Consequently, the development program for zelnecirnon was terminated.[2] The primary and most critical hazard identified from clinical data is potential severe hepatotoxicity. Due to its nature as a potent, orally active small molecule, laboratory exposure via inhalation, ingestion, or dermal contact must be strictly minimized.



Parameter	Information	
Compound Name	Rpt193 (Zelnecirnon)	
Mechanism of Action	CCR4 Antagonist[3][4]	
Form	Assumed to be a solid (powder) in a laboratory setting	
Primary Clinical Indication	Atopic Dermatitis, Asthma (Terminated)[3]	
Primary Identified Hazard	Potential for Severe Liver Injury (Hepatotoxicity) [1][5]	
Clinical Development Status	Terminated[2]	

Personal Protective Equipment (PPE)

A risk-based approach to PPE is mandatory. The level of PPE will depend on the specific procedure and the quantity of **Rpt193** being handled.

Task	Primary Engineering Control	Required PPE
Storage & Inventory	Ventilated Cabinet	Lab Coat, Safety Glasses, Nitrile Gloves
Weighing (Solid/Powder)	Chemical Fume Hood or Ventilated Balance Enclosure	Disposable Gown, Double Nitrile Gloves, Safety Goggles, N95/FFP2 Respirator (minimum)
Solution Preparation	Chemical Fume Hood	Disposable Gown, Double Nitrile Gloves, Safety Goggles
In-vitro/In-vivo Dosing	Chemical Fume Hood or Biosafety Cabinet	Disposable Gown, Double Nitrile Gloves, Safety Goggles

A strict sequence for putting on (donning) and taking off (doffing) PPE is critical to prevent cross-contamination.





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Caption: Workflow for donning and doffing Personal Protective Equipment.

Operational Plans: Handling Procedures

All handling of **Rpt193** powder must be performed within a certified chemical fume hood or other appropriate ventilated enclosure to prevent aerosol generation and inhalation.

Experimental Protocol: Preparation of a 10 mM Stock Solution

- Preparation:
 - Designate a specific area within a chemical fume hood for handling Rpt193.
 - Cover the work surface with disposable, absorbent bench paper.
 - Assemble all necessary equipment (analytical balance, weigh paper, spatula, vials, solvent, vortexer, pipettes) inside the fume hood.
 - Don the appropriate PPE as specified in the table above for "Weighing" and "Solution Preparation".
- Weighing:
 - Tare the analytical balance with the weigh paper.
 - Carefully weigh the desired amount of Rpt193 powder. Use a spatula to gently transfer small amounts to minimize aerosolization.
 - Record the exact weight.



· Solubilization:

- Carefully transfer the weighed powder into an appropriately sized vial.
- Using a calibrated pipette, add the calculated volume of the desired solvent (e.g., DMSO)
 to the vial to achieve a 10 mM concentration.
- Securely cap the vial.
- Vortex the vial until the compound is fully dissolved. Visually inspect for any remaining particulate matter.

Post-Handling:

- All disposable materials that came into contact with Rpt193 (e.g., weigh paper, pipette tips, gloves) are to be considered potent chemical waste.
- Wipe down the spatula and any non-disposable equipment with an appropriate solvent (e.g., 70% ethanol) and dispose of the wipe as potent waste.
- Clean the work surface within the fume hood.
- Doff PPE according to the specified procedure.

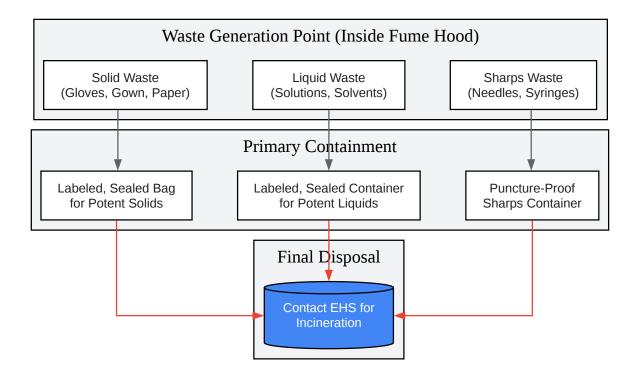
Disposal Plan

Disposal of investigational drugs must comply with institutional and environmental regulations. [6] Due to the potent nature of **Rpt193**, a specific waste stream is required.

Waste Stream Categories:

- Solid Potent Waste: Includes contaminated gloves, gowns, weigh papers, bench covers, and unused Rpt193 powder.
- Liquid Potent Waste: Includes unused stock solutions and contaminated solvents.
- Sharps Waste: Includes contaminated needles and syringes.





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Caption: Waste stream and disposal workflow for Rpt193.

Disposal Protocol:

 Segregation: At the point of generation, segregate waste into the three categories: solid, liquid, and sharps.

· Containment:

- Place solid potent waste into a clearly labeled, thick plastic bag or container. The label must read "Potent Compound Waste" and "Rpt193".
- Collect liquid potent waste in a designated, sealed, and shatter-proof container, also clearly labeled.
- Place all contaminated sharps directly into a puncture-proof sharps container.
- Storage: Store sealed waste containers in a designated, secure area away from general lab traffic until pickup.



• Final Disposal: Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal. Disposal of potent investigational compounds typically requires high-temperature incineration.[6] Do not dispose of **Rpt193** waste in regular trash or down the drain.

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